

# Spectroscopic Data of Celangulin XIX: A Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Celangulin XIX

Cat. No.: B15135923

[Get Quote](#)

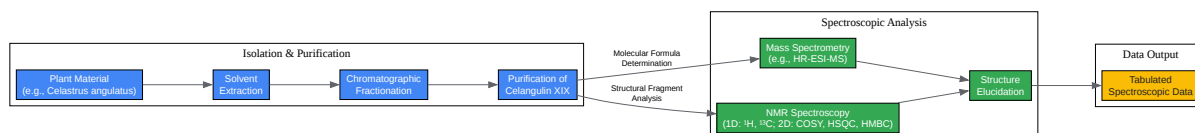
Currently, detailed spectroscopic data (NMR, MS) and experimental protocols specifically for **Celangulin XIX** are not available in the public domain. Extensive searches of chemical databases and scientific literature have not yielded specific  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, or mass spectrometry data for a compound identified as **Celangulin XIX**.

The available research predominantly focuses on other analogues of the Celangulin family, most notably Celangulin V. It is possible that **Celangulin XIX** is a novel or less-studied derivative, and its analytical data has not yet been published.

For researchers, scientists, and drug development professionals interested in the spectroscopic characterization of Celangulins, the data and protocols established for well-documented analogues like Celangulin V can serve as a valuable reference point. The structural similarities within this class of compounds mean that the experimental approaches for isolation and analysis are likely to be comparable.

Below is a generalized workflow that would typically be followed for the spectroscopic analysis of a novel Celangulin compound, based on established methodologies for this family of natural products.

## General Experimental Workflow for Spectroscopic Analysis



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Spectroscopic Data of Celangulin XIX: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15135923#spectroscopic-data-nmr-ms-of-celangulin-xix\]](https://www.benchchem.com/product/b15135923#spectroscopic-data-nmr-ms-of-celangulin-xix)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)